

# Application Notes and Protocols for Preparing PIK-108 Stock Solution in DMSO

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## Compound of Interest

Compound Name: *Pik-108*

Cat. No.: *B610105*

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This document provides detailed application notes and a comprehensive protocol for the preparation, storage, and handling of a **PIK-108** stock solution in Dimethyl Sulfoxide (DMSO). **PIK-108** is a non-ATP competitive, allosteric inhibitor of the p110 $\beta$  and p110 $\delta$  subunits of phosphoinositide 3-kinase (PI3K)[1][2][3]. Adherence to this protocol is crucial for ensuring the stability, and consistent performance of **PIK-108** in downstream experimental applications.

## Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility information for **PIK-108** is presented in the table below.

Property	Value	References
Molecular Formula	C <sub>22</sub> H <sub>24</sub> N <sub>2</sub> O <sub>3</sub>	[1][2][4]
Molecular Weight	364.44 g/mol	[1][2][4]
CAS Number	901398-68-3	[1][2]
Appearance	White to off-white solid	[1]
Solubility in DMSO	45 mg/mL (123.48 mM) to 73 mg/mL (200.3 mM)	[2][3][5]
Storage (Powder)	-20°C for up to 3 years	[1][2][3]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 1 month	[1][2][3]

## Experimental Protocol: Preparation of a 50 mM PIK-108 Stock Solution in DMSO

This protocol outlines the step-by-step procedure for preparing a 50 mM stock solution of **PIK-108** in DMSO.

### Materials and Equipment

- **PIK-108** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

## Safety Precautions

- Handle **PIK-108** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times.
- Consult the Material Safety Data Sheet (MSDS) for comprehensive safety and handling information before use.

## Stock Solution Calculation

To prepare a 50 mM stock solution, the required mass of **PIK-108** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 50 mM stock solution:

$$\text{Mass (mg)} = 50 \text{ mM} \times 1 \text{ mL} \times 364.44 \text{ g/mol} = 18.22 \text{ mg}$$

## Step-by-Step Protocol

- **Equilibrate:** Allow the **PIK-108** vial to warm to room temperature before opening to prevent moisture condensation.
- **Weigh Compound:** Carefully weigh the calculated amount of **PIK-108** powder using a calibrated analytical balance and transfer it into a sterile microcentrifuge tube.
- **Add Solvent:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **PIK-108** powder.
- **Dissolve:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- **Aid Dissolution (If Necessary):** If the compound does not fully dissolve, sonicate the tube for 5-10 minutes. Gentle warming in a water bath can also be used to aid dissolution<sup>[6]</sup>. Vortex

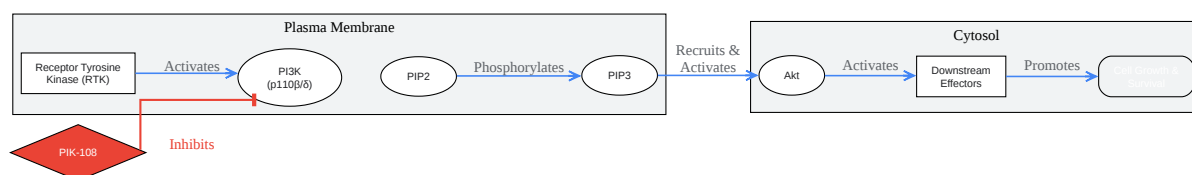
again after treatment.

- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any visible particulates.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque polypropylene tubes to avoid repeated freeze-thaw cycles and protect from light. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month)[1][2][3].

## Visualizations

### PI3K/Akt Signaling Pathway Inhibition by PIK-108

The following diagram illustrates the mechanism of action of **PIK-108** within the PI3K/Akt signaling pathway. **PIK-108** allosterically inhibits the p110 $\beta$  and p110 $\delta$  subunits of PI3K, preventing the phosphorylation of PIP2 to PIP3. This, in turn, inhibits the downstream activation of Akt, a key regulator of cell growth, proliferation, and survival[7][8][9].

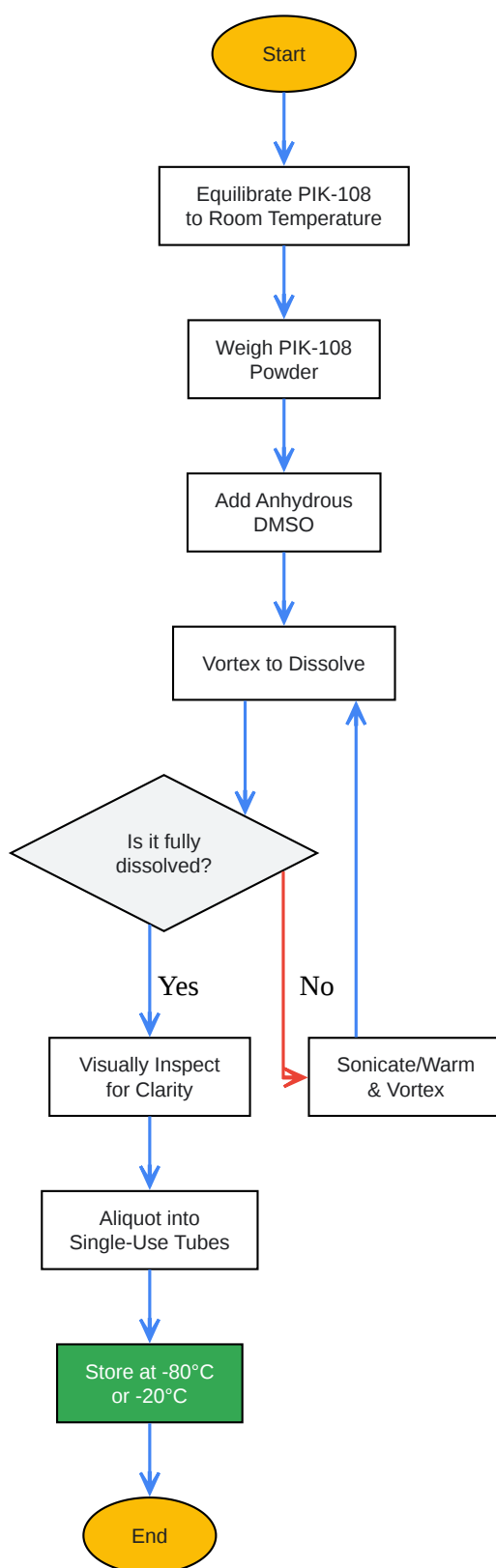


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Caption: **PIK-108** inhibits the PI3K/Akt signaling pathway.

## Experimental Workflow for PIK-108 Stock Solution Preparation

The diagram below outlines the logical workflow for the preparation of a **PIK-108** stock solution.



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Caption: Workflow for preparing **PIK-108** stock solution.

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